

# Technical Risk Management Guide: 2-bromo-N-(cyclohexylmethyl)acetamide

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: 2-bromo-N-(cyclohexylmethyl)acetamide

CAS No.: 895244-78-7

Cat. No.: B1375154

[Get Quote](#)

## Chemical Identity & Physicochemical Profile

Focus: This section establishes the precise chemical identity to prevent catalog errors, particularly distinguishing between "cyclohexyl" and "cyclohexylmethyl" derivatives, which have significantly different lipophilicity and permeation profiles.

Parameter	Data
Chemical Name	2-bromo-N-(cyclohexylmethyl)acetamide
CAS Number	895244-78-7
Molecular Formula	C <sub>9</sub> H <sub>16</sub> BrNO
Molecular Weight	234.13 g/mol
Structural Class	-Haloacetamide (Alkylating Agent)
Physical State	Solid (typically white to off-white crystalline powder)
Solubility	Soluble in DMSO, DMF, DCM; limited solubility in water.
SMILES	BrCC(=O)NCC1CCCCC1

## Hazard Dynamics: The Mechanism of Toxicity

Expert Insight: The primary hazard of **2-bromo-N-(cyclohexylmethyl)acetamide** is not merely its acidity or basicity, but its electrophilicity. As an

-bromoacetamide, it possesses a highly reactive carbon center adjacent to the carbonyl group.

### The "Why": Alkylation Mechanism

This compound acts as a potent alkylating agent. The electron-withdrawing carbonyl group makes the

-carbon electron-deficient, while the bromine atom serves as an excellent leaving group. In biological systems, this electrophile attacks nucleophilic residues on proteins (specifically the thiol group of Cysteine) and DNA (N-7 of Guanine).

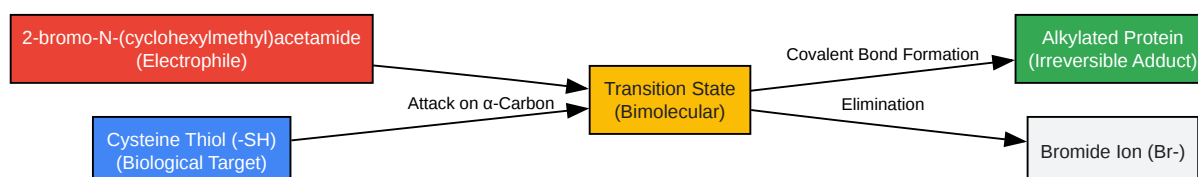
This irreversible covalent binding (alkylation) causes:

- Enzyme Inhibition: Blocking active sites of critical enzymes.
- Skin Sensitization: Formation of hapten-protein conjugates, triggering immune responses (Allergic Contact Dermatitis).
- Cytotoxicity: Direct cellular damage leading to necrosis (corrosion).

### Visualization: Cysteine Alkylation Pathway

The following diagram illustrates the bimolecular nucleophilic substitution (

) mechanism driving the toxicity.



[Click to download full resolution via product page](#)

Figure 1: Mechanism of biological alkylation. The cysteine thiol attacks the alpha-carbon, displacing bromide.

## Risk Management Controls

Self-Validating Protocol: Do not rely on standard latex or single-layer nitrile gloves.

-Haloacetamides are small, lipophilic molecules that can permeate thin nitrile rubber.

## Engineering Controls[1]

- Primary: All handling must occur within a certified Chemical Fume Hood.
- Secondary: Use a localized exhaust if weighing fine powder to prevent inhalation of dust.

## Personal Protective Equipment (PPE) Matrix

Component	Recommendation	Rationale
Hand Protection	Double Gloving Strategy:1. Inner: Silver Shield® / Laminate (Barrier)2.[1] Outer: Nitrile (Dexterity)	Standard nitrile degrades or allows permeation of haloacetamides. Laminate provides chemical impermeability.
Eye Protection	Chemical Goggles + Face Shield	Powder is corrosive; dust contact with moist eyes causes immediate severe damage.
Body Protection	Tyvek® Lab Coat (Closed front)	Prevents dust accumulation on street clothes.
Respiratory	N95 or P100 (if outside hood)	Only if engineering controls fail. Dust inhalation causes respiratory tract burns.

## Emergency Response & Decontamination

Trustworthiness: A protocol is only as good as its verification. This guide introduces a colorimetric validation step using 4-(p-nitrobenzyl)pyridine (NBP), the gold standard for detecting alkylating agents [1].

## Spill Response Workflow

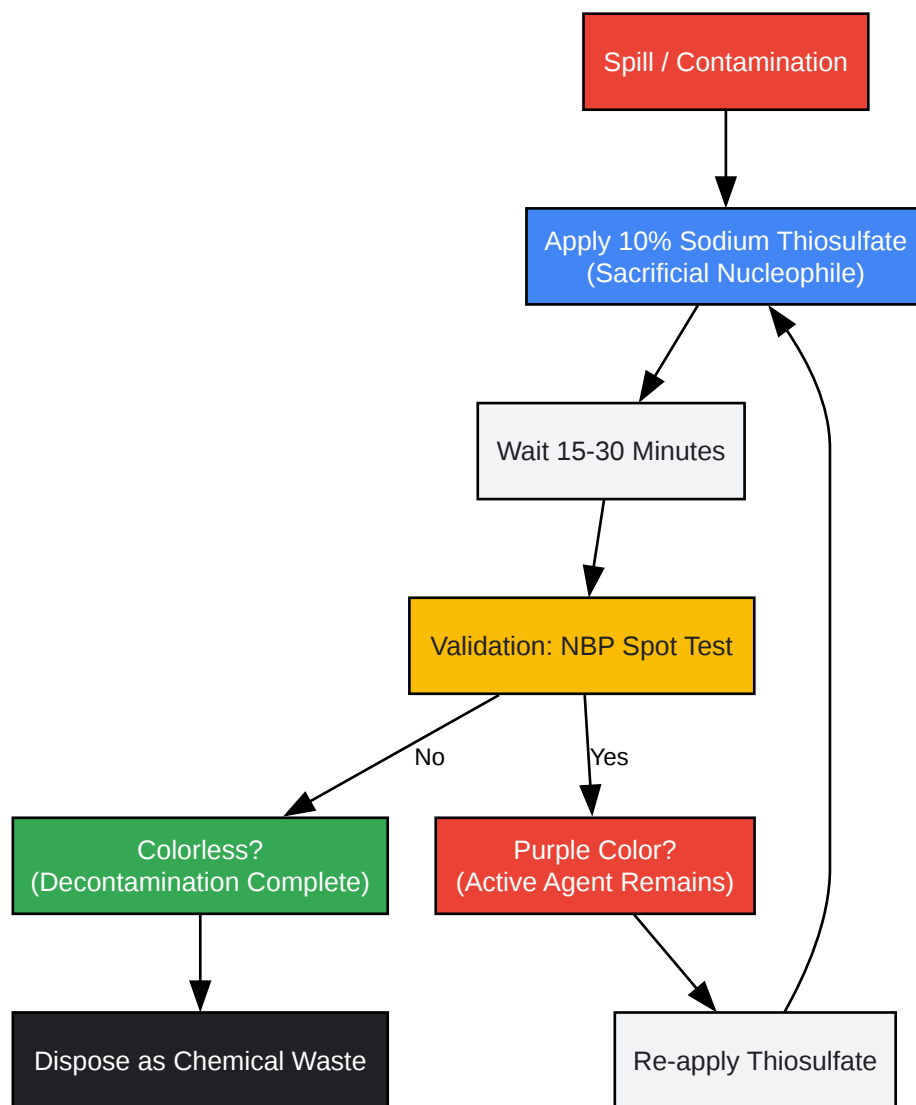
- Evacuate: Clear the immediate area.
- PPE Up: Don Silver Shield gloves and respiratory protection.
- Quench: Apply 10% Sodium Thiosulfate solution to the spill. Thiosulfate acts as a "sacrificial nucleophile," reacting faster than biological tissue to neutralize the electrophile.
- Clean: Absorb with inert material (vermiculite) and dispose of as hazardous waste.

## Self-Validating Decontamination Protocol

To verify that surfaces or glassware are free of active alkylating agents, use the NBP Test:

- Reagent A: 5% 4-(p-nitrobenzyl)pyridine in acetone.
- Reagent B: 1M Sodium Hydroxide (NaOH) or Triethylamine.
- Procedure:
  - Swab the decontaminated surface.
  - Apply Reagent A to the swab. Heat at 100°C for 5 mins (or use modified room temp protocols).
  - Apply Reagent B (Base).
- Result:
  - Blue/Purple Color: Active alkylating agent present (Failed Decon).
  - Colorless/Yellow: Clean (Successful Decon).

## Visualization: Safety & Quenching Workflow



[Click to download full resolution via product page](#)

Figure 2: Operational workflow for spill response and decontamination validation.

## Experimental Handling Guide

Context: This compound is often used as an intermediate to introduce the N-(cyclohexylmethyl)acetamide moiety into larger pharmacophores.

## Synthesis & Usage Tips

- Solvent Choice: Avoid nucleophilic solvents (like alcohols or amines) during storage, as they will slowly react with the bromoacetyl group. Store in inert solvents (DCM, THF) or as a dry solid.

- **Reaction Monitoring:** The disappearance of the starting material can be monitored via TLC (stains with KMnO<sub>4</sub> or Iodine) or LC-MS (observe the characteristic Br isotope pattern: M and M+2 peaks of equal intensity).
- **Waste Disposal:** Never dispose of active alkylating agents down the drain. Quench all reaction mixtures with excess sodium thiosulfate or aqueous ammonia before disposal into halogenated waste streams.

## References

- Provencher, P. A., & Love, J. A. (2015).[2] Synthesis and Performance of a Biomimetic Indicator for Alkylating Agents. *The Journal of Organic Chemistry*, 80(21), 10634–10640.
- Epstein, J., Rosenthal, R. W., & Ess, R. J. (1955).[3] Use of 4-(4-Nitrobenzyl)pyridine as Analytical Reagent for Ethylenimines and Alkylating Agents.[4][5][6] *Analytical Chemistry*, 27(9), 1435–1439.
- BLD Pharm. (2024). **2-Bromo-N-(cyclohexylmethyl)acetamide** Product Page (CAS 895244-78-7).
- National Institutes of Health (NIH) - PubChem. (2024). 2-Bromoacetamide Compound Summary (Analogous Hazard Data).

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## Sources

- 1. [chemistry.stackexchange.com](https://chemistry.stackexchange.com) [[chemistry.stackexchange.com](https://chemistry.stackexchange.com)]
- 2. [Synthesis and Performance of a Biomimetic Indicator for Alkylating Agents](#) | UBC Chemistry [[chem.ubc.ca](https://chem.ubc.ca)]
- 3. [Improving the spectrophotometric determination of the alkylating activity of anticancer agents: a new insight into the mechanism of the NBP method](#) - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

- [4. researchgate.net \[researchgate.net\]](#)
- [5. Colorimetric Detection of Carcinogenic Alkylating Fumigants on Nylon-6 Nanofibrous Membrane. Part I: Investigation of 4-\( p-Nitrobenzyl\)pyridine as a "New" Sensing Agent with Ultrahigh Sensitivity - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. Synthesis and Performance of a Biomimetic Indicator for Alkylating Agents - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [To cite this document: BenchChem. \[Technical Risk Management Guide: 2-bromo-N-\(cyclohexylmethyl\)acetamide\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1375154#safety-data-sheet-sds-for-2-bromo-n-cyclohexylmethyl-acetamide\]](#)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)